

5,7-Dihydroxy-4-methylcoumarin spectroscopic properties UV absorption fluorescence

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

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Biological Activities and Mechanisms of Action

5,7-Dihydroxy-4-methylcoumarin (D4M) demonstrates several promising biological activities, as outlined in the table below.

Activity/Model	Key Findings	Reported Concentrations/Doses	Primary Mechanisms / Targets Identified
Osteogenesis Enhancement [1]	Enhanced osteoblast differentiation and mineralization; ameliorated osteoporosis in a zebrafish model.	10 - 40 μM (in vitro); 20 μM (in vivo)	Activation of the AKT1 pathway ; effects blocked by AKT1 inhibitor.
Melanogenesis Stimulation [2]	Increased melanin production and tyrosinase activity in B16F10 murine melanoma cells; low skin irritation in human tests.	25, 50, 100 μM (in vitro)	Upregulation of TYR, TRP-1, TRP-2, MITF ; activation of PKA/cAMP and GSK3β pathways; downregulation of PI3K/AKT .

Activity/Model	Key Findings	Reported Concentrations/Doses	Primary Mechanisms / Targets Identified
Anti-Allergic Effects [3]	Inhibited histamine and β -hexosaminidase release in RBL-2H3 cells; reduced allergic reaction in a murine model.	25, 50, 100 μ M (in vitro); 10, 25, 50 mg/kg (in vivo)	Downregulation of IL-4 , IL-13 , TNF-α , COX-2 ; suppression of p-ERK , p-p38 , and p-AKT phosphorylation.

Experimental Protocols for Biological Studies

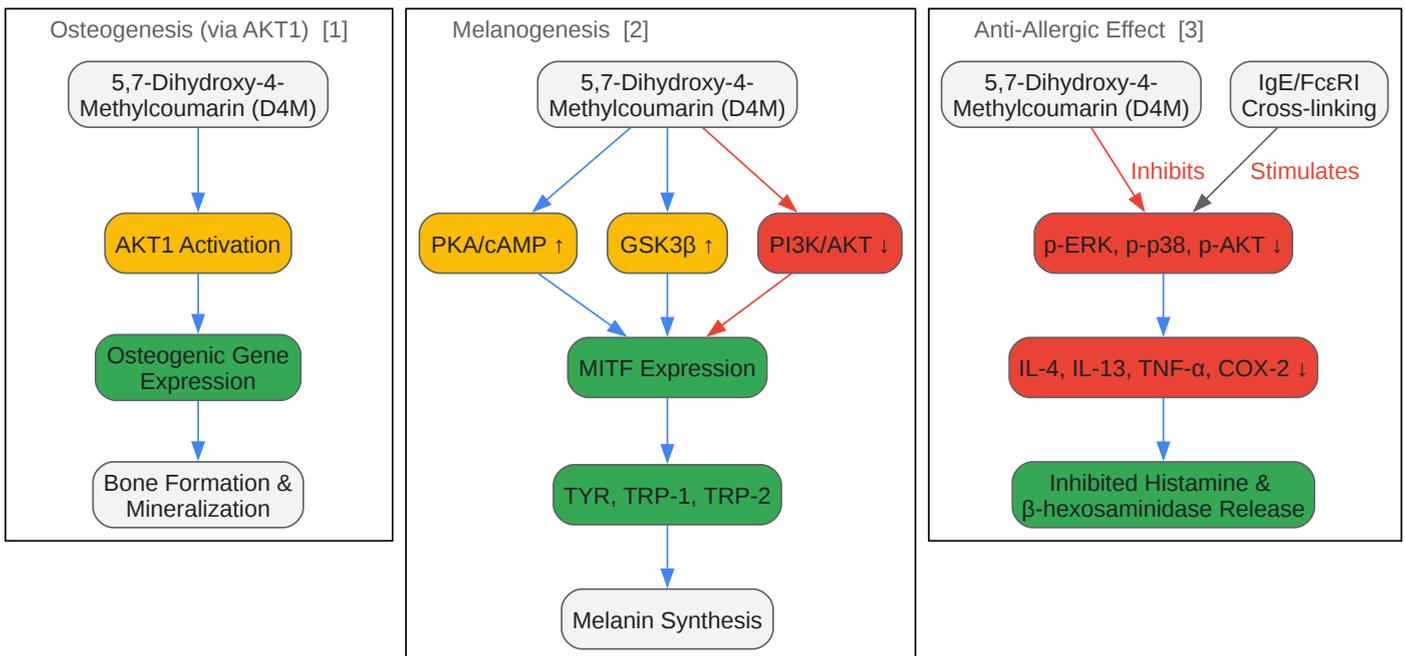
For researchers aiming to replicate or build upon these studies, here is a summary of the key methodological details:

- **Cytotoxicity Assessment (MTT Assay):** Cells (e.g., MC3T3-E1, B16F10, RBL-2H3) are seeded in plates and allowed to stabilize. They are then treated with a range of D4M concentrations for a specified period (e.g., 7-72 hours). Post-incubation, MTT reagent is added, and the resulting formazan crystals are dissolved. Cell viability is determined by measuring absorbance, typically at 570 nm [2] [3].
- **In Vitro Osteogenesis/Melanogenesis:**
 - **Differentiation & Mineralization:** MC3T3-E1 cells are treated with D4M during osteogenic induction. Mineralization is later quantified by staining with Alizarin Red S and extracting the dye for measurement [1].
 - **Melanin Content:** B16F10 cells are treated with D4M, often with α -MSH as a positive control. After incubation, cells are lysed, and melanin content is measured spectrophotometrically [2].
 - **Tyrosinase Activity:** The activity of this key enzyme in melanogenesis is measured in cell lysates using L-DOPA as a substrate, and the reaction product is measured spectrophotometrically [2].
- **Anti-Allergic Assays:**
 - **Degranulation Tests (Histamine/ β -hexosaminidase):** RBL-2H3 cells are sensitized with anti-DNP-IgE overnight. After pre-treatment with D4M, they are stimulated with DNP-HSA to trigger degranulation. The released histamine or β -hexosaminidase in the supernatant is then quantified fluorometrically or colorimetrically, respectively [3].
 - **Passive Cutaneous Anaphylaxis (PCA):** Mice are sensitized by intradermal injection of anti-DNP-IgE. The next day, they are pre-treated with D4M and then challenged intravenously with DNP-HSA mixed with Evans Blue dye. The extent of the allergic reaction is quantified by measuring the extravasated dye in the skin [3].

- Protein Analysis (Western Blot):** Treated cells are lysed, and proteins are separated by gel electrophoresis, transferred to a membrane, and probed with specific primary antibodies against target proteins (e.g., p-AKT, MITF, TRP-1). Binding is detected using enzyme-conjugated secondary antibodies and a chemiluminescence system [1] [2] [3].

Visualizing the Signaling Pathways

The following diagrams illustrate the key molecular mechanisms of D4M action identified in the recent studies.



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Summary of D4M's multifaceted mechanisms of action, showing activation (green), inhibition (red), and key signaling nodes (yellow).

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References

1. 5,7-Dihydroxy-4-Methylcoumarin enhances osteogenesis ... [pubmed.ncbi.nlm.nih.gov]
2. 5,7-Dihydroxy-4-Methylcoumarin as a Functional ... [mdpi.com]
3. Anti-allergic effect of 5,7-dihydroxy-4-methylcoumarin in IgE ... [appliedbiolchem.springeropen.com]

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